

Application Notes and Protocols: Chlorodimethylphenylsilane in the Synthesis of Enantioenriched Allenylsilanes

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Compound of Interest

Compound Name: Chlorodimethylphenylsilane

Cat. No.: B1200534

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Introduction

Enantioenriched allenylsilanes are valuable intermediates in organic synthesis, serving as versatile building blocks for the stereoselective construction of complex molecules, including natural products and pharmaceutical agents.^{[1][2]} The unique reactivity of the allenylsilane moiety allows for a variety of transformations, making it a crucial functional group in modern synthetic chemistry. This document provides detailed application notes and protocols for the synthesis of enantioenriched allenylsilanes using **chlorodimethylphenylsilane**, with a primary focus on a copper-catalyzed asymmetric silylation of propargyl dichlorides.

Methods Overview

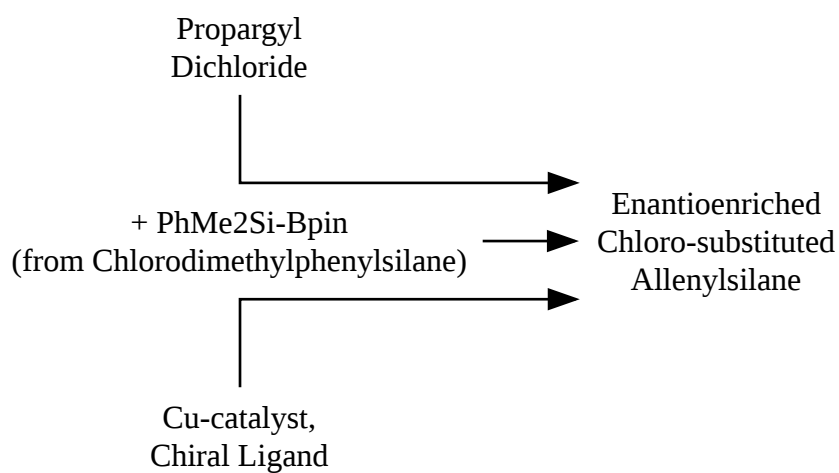
Several methods have been developed for the synthesis of enantioenriched allenylsilanes. A prominent and efficient method involves the copper-catalyzed asymmetric silylation of readily available propargyl dichlorides.^{[1][2][3]} This approach offers access to chloro-substituted allenylsilanes with good to high yields and enantioselectivities. Another notable method is the Johnson-Claisen rearrangement of chiral, silylpropargylic alcohols, which also utilizes **chlorodimethylphenylsilane**.^{[4][5][6][7]} Additionally, iridium-catalyzed enantioselective C-H bond silylation has emerged as a direct approach to these valuable compounds.^{[8][9][10]}

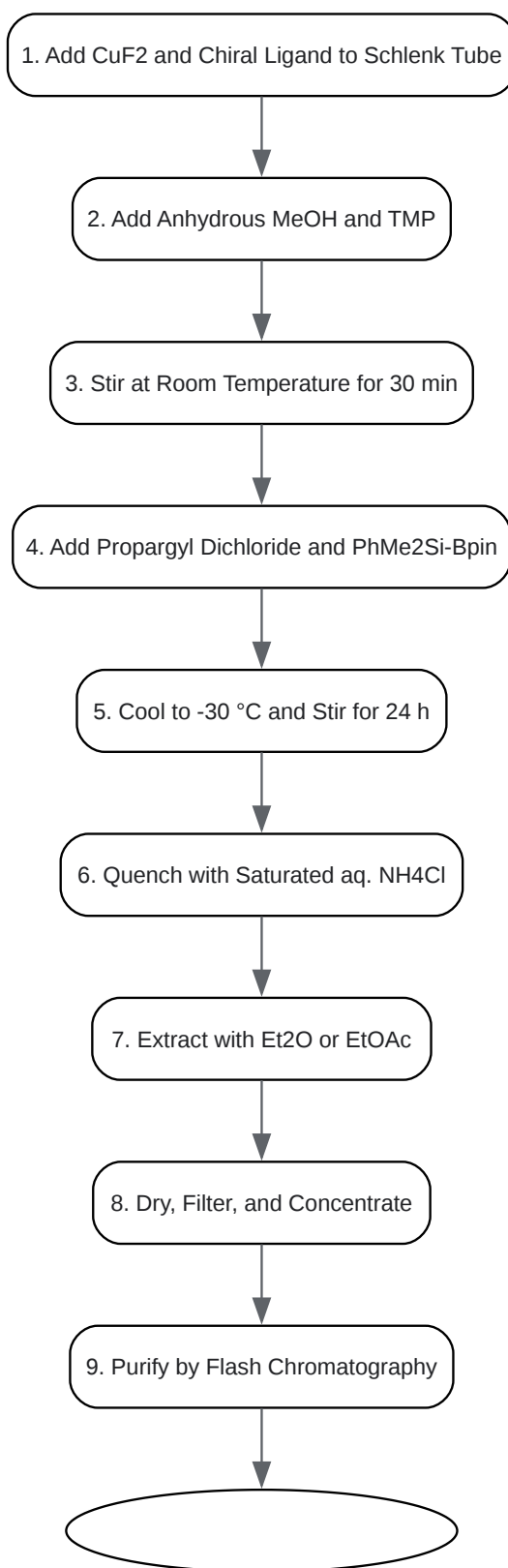
This document will focus on the copper-catalyzed methodology due to its well-documented protocols and broad applicability.

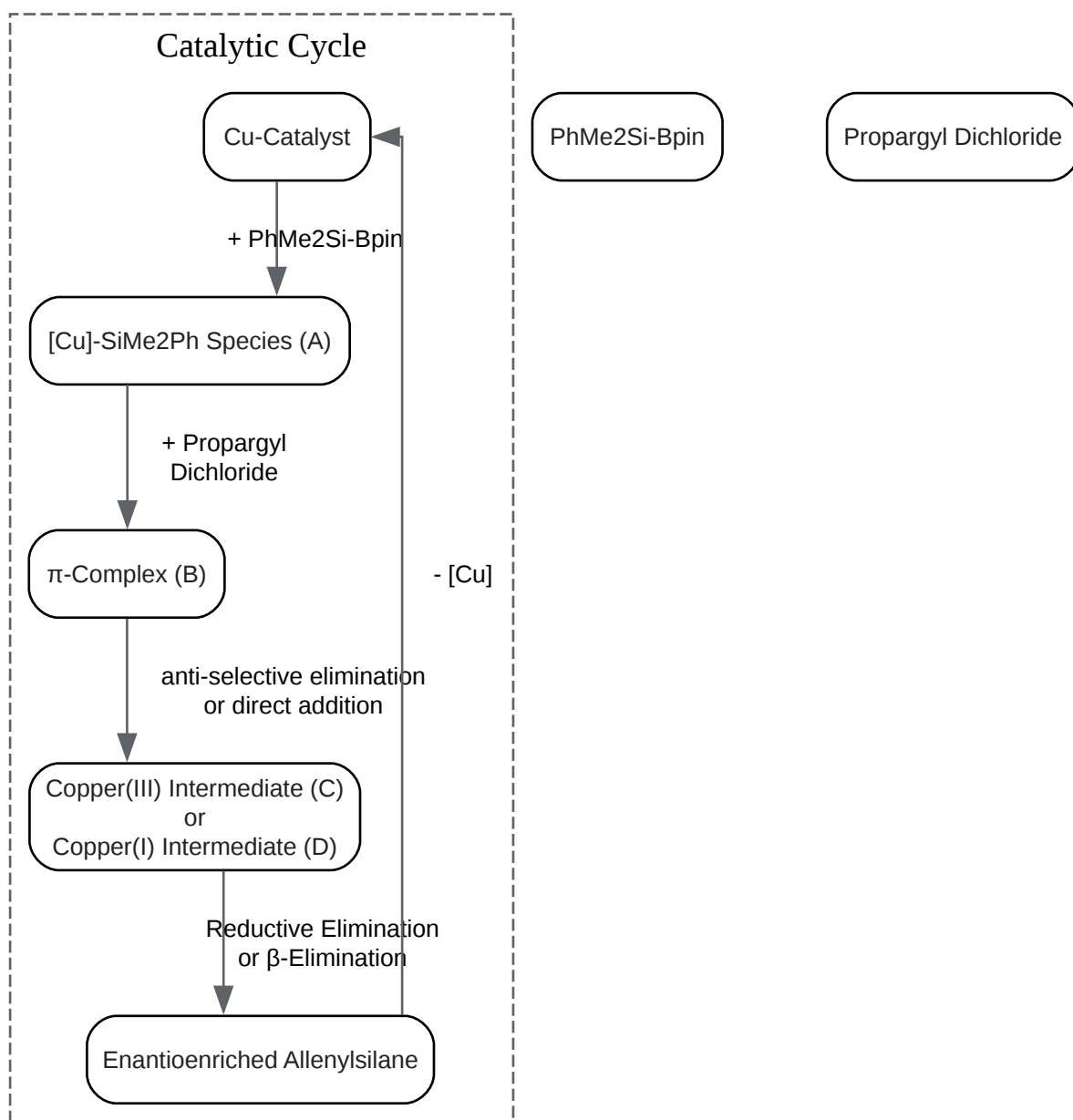
Copper-Catalyzed Asymmetric Silylation of Propargyl Dichlorides

This method provides a direct route to enantioenriched chloro-substituted allenylsilanes from propargyl dichlorides using a copper catalyst, a chiral ligand, and a silylboronate reagent, which can be generated from **chlorodimethylphenylsilane**. The reaction proceeds via an SN2' propargyl silylation process.^{[1][2][3]}

Reaction Scheme







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